

"2-aminoethanol sulfate CAS number and safety data sheet"

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Compound of Interest

Compound Name: Ethanol, 2-amino-, sulfate (salt)

Cat. No.: B12806303

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An In-depth Technical Guide to 2-Aminoethanol Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-aminoethanol sulfate, a compound of interest in various research and development fields. This document details its chemical identity, safety information, physical and chemical properties, and key experimental protocols.

Chemical Identification and Properties

2-Aminoethanol sulfate, also known as ethanolamine O-sulfate, is a structural analog of gamma-aminobutyric acid (GABA). Its unique chemical properties make it a valuable tool in neuroscience research, particularly in studies involving GABAergic neurotransmission.

Table 1: Chemical Identifiers for 2-Aminoethanol Sulfate

| Identifier | Value | Reference |
|-------------------|---|---|
| CAS Number | 926-39-6 | [1] [2] [3] [4] [5] |
| Molecular Formula | C ₂ H ₇ NO ₄ S | [1] [2] [4] [5] [6] |
| Molecular Weight | 141.15 g/mol | [1] [2] [4] [5] |
| Synonyms | 2-Aminoethyl hydrogen sulfate, Ethanolamine O-sulfate, Mono(2-aminoethyl) sulfate, 2- Aminoethyl sulfuric acid | [1] [2] [3] [4] [5] [6] [7] |

Table 2: Physicochemical Properties of 2-Aminoethanol Sulfate

| Property | Value | Reference |
|----------------|---|---|
| Physical State | White to light cream or light yellow crystalline powder | [2] [3] [7] [8] |
| Melting Point | 277-280 °C (decomposes) | [2] [7] |
| Boiling Point | 296.49 °C (at 101,325 Pa) | [2] |
| Solubility | Soluble in water, slightly soluble in methanol | [2] |
| Density | 1.344 g/cm ³ (estimate) | [2] |
| Vapor Pressure | 0 Pa at 25 °C | [2] |
| Odor | Odorless | [7] |

Safety Data Sheet (SDS) Summary

A comprehensive understanding of the safety profile of 2-aminoethanol sulfate is crucial for its handling and use in a laboratory setting.

Table 3: Hazard Identification and Precautionary Statements

| Hazard Class | GHS Code | Statement | Reference |
|---|----------|----------------------------------|---|
| Acute toxicity, Oral | H302 | Harmful if swallowed | [2] [9] |
| Skin corrosion/irritation | H315 | Causes skin irritation | [2] |
| Serious eye damage/eye irritation | H319 | Causes serious eye irritation | [2] |
| Specific target organ toxicity — single exposure (Respiratory tract irritation) | H335 | May cause respiratory irritation | [2] |

Table 4: First Aid Measures

| Exposure Route | First Aid Procedure | Reference |
|----------------|---|---|
| Eye Contact | Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. | [3] [7] |
| Skin Contact | Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. | [3] [7] |
| Ingestion | Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid. | [3] |
| Inhalation | Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. | [3] |

Table 5: Handling and Storage

| Aspect | Recommendation | Reference |
|----------|--|-----------|
| Handling | Wash thoroughly after handling. Use with adequate ventilation. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. | [3] |
| Storage | Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. | [3][7] |

Table 6: Toxicological Data

| Test | Species | Value | Reference |
|-------------|---------|------------|-----------|
| LD50 (Oral) | Mouse | 1100 mg/kg | [3] |

Experimental Protocols

This section provides detailed methodologies for key experiments involving 2-aminoethanol sulfate.

Synthesis of 2-Aminoethanol Sulfate

This protocol describes a common laboratory-scale synthesis of 2-aminoethanol sulfate from 2-aminoethanol and sulfuric acid.[1]

Materials:

- 2-aminoethanol
- Concentrated sulfuric acid
- Water

- Anhydrous ethanol
- 100 mL three-necked flask
- Constant-pressure dropping funnel
- Thermometer
- Magnetic stirrer
- Cryogenic cooling circulation pump
- Vacuum distillation apparatus

Procedure:

- In a 100 mL three-necked flask, combine 9 mL (0.15 mol) of 2-aminoethanol and 9 mL of water.
- Cool the mixture to a temperature between -5 and 5 °C using a cryogenic cooling circulation pump.
- Prepare an aqueous solution of sulfuric acid by slowly adding 16.3 mL of concentrated sulfuric acid to an equal volume of water.
- Slowly add the sulfuric acid solution dropwise to the three-necked flask using a constant pressure dropping funnel, maintaining the reaction temperature between -5 and 5 °C.
- After the addition is complete, continue stirring the reaction mixture for 30 minutes.
- Switch to a vacuum distillation apparatus and gradually increase the temperature to room temperature to remove water by distillation at 15 mbar.
- Transfer the distillation residue to 60 mL of anhydrous ethanol, stir thoroughly, and filter the mixture.
- Wash the filter cake with three 15 mL portions of anhydrous ethanol.

- Dry the resulting white solid to obtain 2-aminoethanol sulfate.

Purification by Crystallization

This protocol outlines the purification of 2-aminoethanol sulfate.[\[1\]](#)

Materials:

- Crude 2-aminoethanol sulfate
- Water
- Ethanol

Procedure:

- Dissolve the crude 2-aminoethanol sulfate in a minimal amount of hot water.
- Slowly add ethanol to the solution until precipitation is observed.
- Allow the solution to cool to room temperature and then place it in an ice bath to maximize crystal formation.
- Collect the crystals by filtration and wash with a small amount of cold ethanol.
- Dry the purified crystals under vacuum.

High-Pressure Liquid Chromatography (HPLC) Analysis in Biological Fluids

This method describes the quantitative analysis of 2-aminoethanol sulfate in plasma and urine.
[\[2\]](#)

Materials:

- Deproteinized plasma or acidified urine samples
- Dowex 1-X4 (Cl⁻ form) resin

- Dowex 50W-X8 (H⁺ form) resin
- 0.05 M citrate buffer with 0.15 N Na⁺ (pH 2.6)
- Durrum cation-exchange column
- Automated fluorecamine detection system

Procedure:

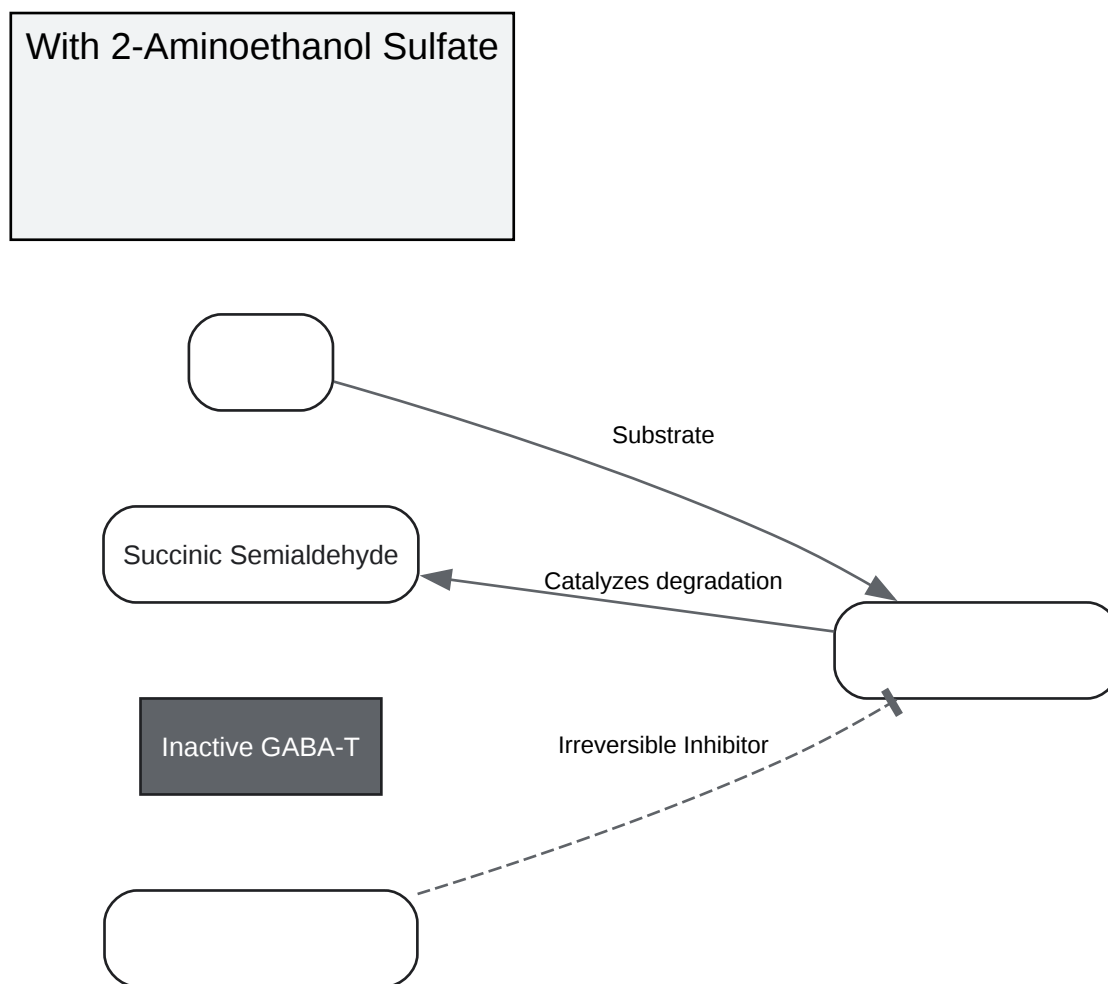
- Subject aliquots of deproteinized plasma or acidified urine to ion-exchange clean-up by eluting with water through two columns packed with Dowex 1-X4 and Dowex 50W-X8 resins.
- Chromatograph the effluents on a Durrum cation-exchange column using a 0.05 M citrate buffer (pH 2.6) containing 0.15 N Na⁺ as the mobile phase.
- Utilize an automated fluorecamine detection system for the detection of 2-aminoethanol sulfate.
- Quantify the concentration based on a standard curve. The assay is sensitive to 0.3 µg/mL with a linear response up to at least 133 µg/mL.

Biological Activity and Mechanisms

2-Aminoethanol sulfate is a well-characterized inhibitor of GABA transaminase (GABA-T), an enzyme responsible for the degradation of the inhibitory neurotransmitter GABA.^{[9][10]} Inhibition of GABA-T leads to an increase in synaptic GABA concentrations, which can have various neuropharmacological effects.

Inhibition of GABA Transaminase (GABA-T)

The workflow for the inhibition of GABA-T by 2-aminoethanol sulfate involves the irreversible binding of the inhibitor to the enzyme, leading to its inactivation.

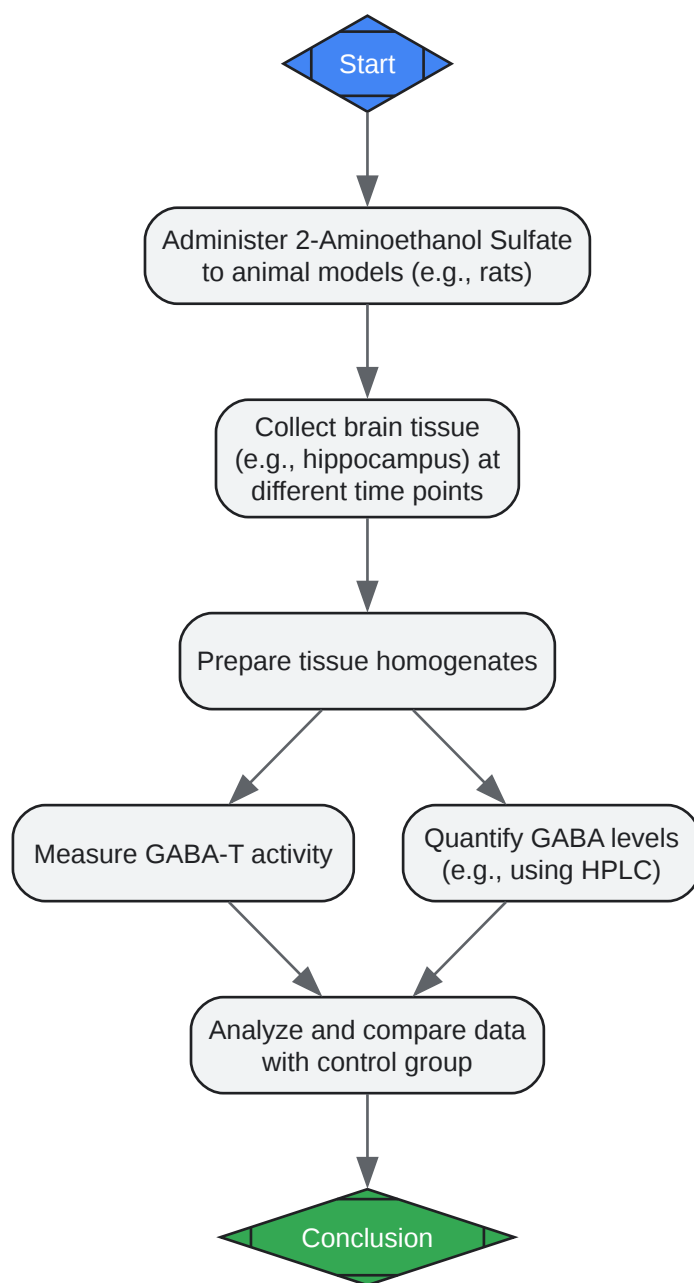


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Caption: Inhibition of GABA Transaminase by 2-Aminoethanol Sulfate.

Experimental Workflow for Studying GABA-T Inhibition

A typical experimental workflow to investigate the effects of 2-aminoethanol sulfate on GABA levels in vivo is depicted below.



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Caption: Workflow for in vivo analysis of GABA-T inhibition.

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References

- 1. 2-AMINOETHYL HYDROGEN SULFATE | 926-39-6 [chemicalbook.com]
- 2. High-pressure liquid chromatographic determination of 2-aminoethyl hydrogen sulfate in plasma and urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. US3169143A - Preparation of 2-aminoethyl hydrogen sulfate - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. GABA Transaminase Inhibition Induces Spontaneous and Enhances Depolarization-Evoked GABA Efflux via Reversal of the GABA Transporter | Journal of Neuroscience [jneurosci.org]
- 7. scholarhub.ui.ac.id [scholarhub.ui.ac.id]
- 8. Effect of chronic treatment with the GABA transaminase inhibitors gamma-vinyl GABA and ethanolamine O-sulphate on the in vitro GABA release from rat hippocampus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Design and Mechanism of GABA Aminotransferase Inactivators. Treatments for Epilepsies and Addictions - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Aminoethyl sulfate | C₂H₇NO₄S | CID 70223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["2-aminoethanol sulfate CAS number and safety data sheet"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12806303#2-aminoethanol-sulfate-cas-number-and-safety-data-sheet]

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